

Technical Guide: Suberanilic Acid-d5 Stable Isotope Labeled Standard

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Compound of Interest

Compound Name: Suberanilic Acid-d5

CAS No.: 1217115-53-1

Cat. No.: B565134

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Application in the Bioanalysis of Vorinostat (SAHA) and its Metabolites

Executive Summary

This technical guide details the application of **Suberanilic Acid-d5** (Suberoylanilide acid-d5) as a stable isotope-labeled internal standard (SIL-IS) for the quantification of Vorinostat and its metabolites. Suberanilic acid is the primary hydrolysis metabolite of the histone deacetylase (HDAC) inhibitor Vorinostat (Zolinza®). Accurate quantification of this metabolite is critical for defining the pharmacokinetic (PK) profile of Vorinostat, as the hydrolysis pathway represents a major clearance mechanism.

This document outlines the physicochemical properties, LC-MS/MS method development strategies, and validation protocols required to utilize **Suberanilic Acid-d5** with high scientific integrity.

Part 1: The Bioanalytical Context[1][2][3][4][5] Metabolic Pathway & Relevance

Vorinostat (Suberoylanilide Hydroxamic Acid, SAHA) undergoes extensive metabolism in humans. The two primary metabolic pathways are:

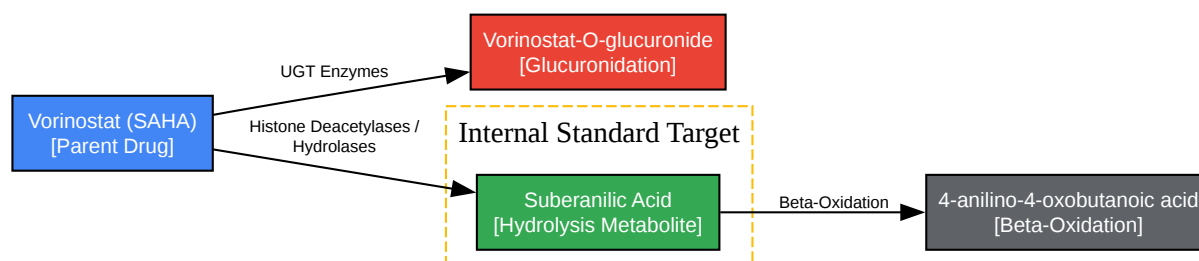
- Glucuronidation: Formation of Vorinostat-O-glucuronide.
- Hydrolysis: Cleavage of the hydroxamic acid group to form Suberanilic Acid (Suberoylanilide acid). This metabolite is pharmacologically inactive but serves as a critical marker for drug clearance and hydrolytic enzyme activity. Further

-oxidation of Suberanilic acid yields 4-anilino-4-oxobutanoic acid.

The use of a deuterated standard (**Suberanilic Acid-d5**) is essential to correct for significant matrix effects observed in plasma and serum during LC-MS/MS analysis, particularly ion suppression caused by phospholipids.

Pathway Visualization

The following diagram illustrates the metabolic cascade of Vorinostat, highlighting the position of Suberanilic Acid.



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Figure 1: Metabolic pathway of Vorinostat showing the formation of Suberanilic Acid via hydrolysis.

Part 2: Chemical & Physical Properties[7][8]

To ensure assay reproducibility, the internal standard must mimic the analyte's physicochemical behavior while maintaining mass spectral distinctness.

Structural Specifications

The d5 label is typically located on the phenyl ring. This placement is strategic: it avoids the acidic protons of the carboxylic acid or amide chain, which are subject to deuterium-hydrogen exchange (D/H exchange) in aqueous mobile phases.

Property	Suberanilic Acid (Unlabeled)	Suberanilic Acid-d5 (IS)
CAS Registry	149647-78-9 (Unlabeled)	N/A (Labeled variant)
Chemical Name	8-oxo-8-(phenylamino)octanoic acid	8-oxo-8-((phenyl-d5)amino)octanoic acid
Formula	C ₁₄ H ₁₉ NO ₃	C ₁₄ H ₁₄ D ₅ NO ₃
Molecular Weight	249.31 g/mol	254.34 g/mol
Mass Shift	-	+5.03 Da
pKa (Predicted)	~4.5 (Carboxylic acid)	~4.5
LogP	2.1	2.1

Solubility & Stability

- Solubility: Soluble in DMSO, Methanol, and Acetonitrile. Sparingly soluble in pure water.
- Stock Solution: Prepare 1 mg/mL stocks in DMSO or MeOH.
- Storage: -20°C, protected from light. Stable for >12 months in solution if evaporation is prevented.

Part 3: LC-MS/MS Method Development

Mass Spectrometry Parameters

Suberanilic acid contains both a carboxylic acid (ionizable in negative mode) and an amide/aniline moiety (ionizable in positive mode). Positive Electrospray Ionization (ESI+) is generally preferred for simultaneous quantification with Vorinostat, as the parent drug ionizes strongly in positive mode.

MRM Transitions

The fragmentation pattern typically involves the cleavage of the amide bond, yielding the aniline fragment.

Analyte	Polarity	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Origin of Fragment
Suberanilic Acid	ESI+	250.1	93.1	20-30	Phenylamine cation (Aniline)
Suberanilic Acid-d5	ESI+	255.1	98.1	20-30	Phenylamine-d5 cation

Note: Ensure the mass window for the d5 precursor (255.1) does not overlap with the M+5 isotope of the unlabeled analyte, although the natural abundance of M+5 is negligible for this molecule.

Chromatographic Conditions

To separate Suberanilic acid from the more polar glucuronide and the less polar parent Vorinostat, a C18 reverse-phase column is recommended.

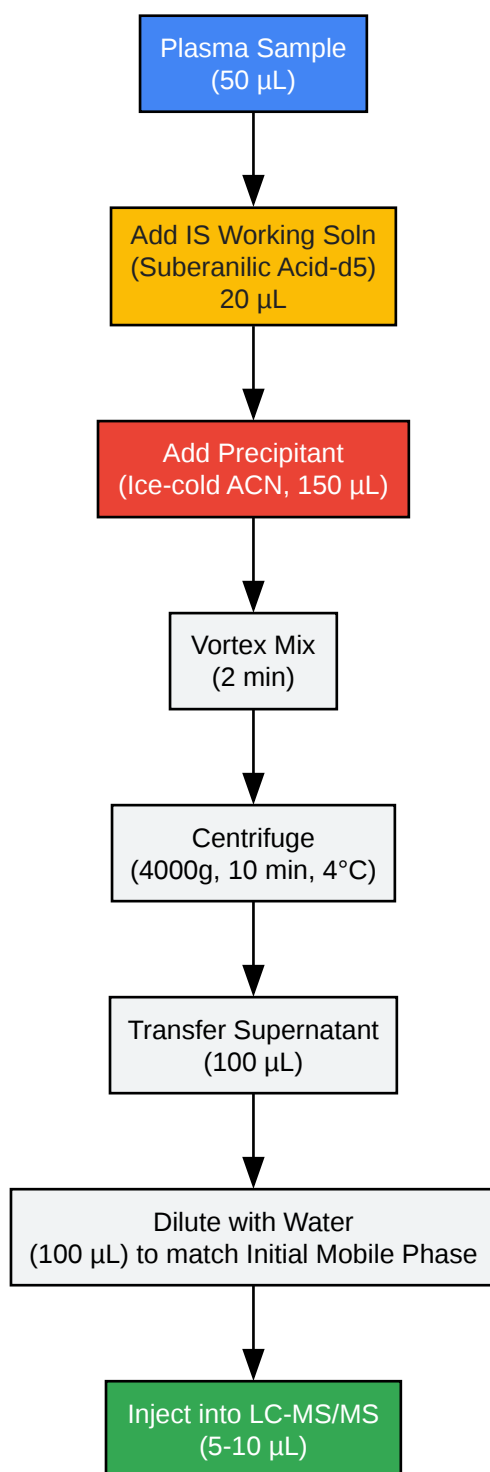
- Column: Phenomenex Luna C18(2) or Waters XBridge BEH C18 (50 x 2.1 mm, 3-5 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient:
 - 0-0.5 min: 10% B (Load)
 - 0.5-3.0 min: 10%
 - 90% B (Elution)
 - 3.0-4.0 min: 90% B (Wash)

- 4.0-5.0 min: 10% B (Re-equilibration)

Part 4: Sample Preparation Protocol

Protein Precipitation (PPT) is the recommended extraction method for high-throughput bioanalysis. It offers sufficient recovery (>85%) for Suberanic acid while effectively removing plasma proteins.

Workflow Diagram



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Figure 2: Protein precipitation workflow for the extraction of Suberanic acid from plasma.

Step-by-Step Protocol

- Thawing: Thaw plasma samples on ice. Vortex gently to ensure homogeneity.
- Aliquot: Transfer 50 μ L of plasma into a 1.5 mL centrifuge tube or a 96-well plate.
- IS Addition: Add 20 μ L of **Suberanilic Acid-d5** working solution (e.g., 500 ng/mL in 50% Methanol).
 - Critical Step: Vortex immediately to equilibrate the IS with the matrix before precipitation.
- Precipitation: Add 150 μ L of ice-cold Acetonitrile (ACN).
- Extraction: Vortex vigorously for 2 minutes.
- Separation: Centrifuge at 4,000 x g for 10 minutes at 4°C.
- Reconstitution/Dilution: Transfer 100 μ L of the supernatant to a clean vial. Add 100 μ L of 0.1% Formic Acid in water.
 - Why? Direct injection of pure ACN supernatant can cause peak fronting (solvent effect) on aqueous mobile phase gradients. Diluting with water improves peak shape.
- Analysis: Inject 5-10 μ L onto the LC-MS/MS system.

Part 5: Validation & Quality Assurance (E-E-A-T)

To establish the trustworthiness of the assay, the following validation parameters must be assessed specifically regarding the Internal Standard.

Isotopic Purity & Cross-Talk

The d5 standard must be free of d0 (unlabeled) material to avoid artificially elevating the analyte concentration.

- Test: Inject a high concentration of **Suberanilic Acid-d5** (e.g., 1000 ng/mL). Monitor the transition for the unlabeled analyte (250 93).

- Acceptance Criteria: The response in the unlabeled channel should be < 20% of the Lower Limit of Quantification (LLOQ) response.

Matrix Factor (MF)

The IS must compensate for matrix effects.

- Calculation:
- Requirement: The IS-normalized Matrix Factor ($MF_{\text{analyte}} / MF_{\text{IS}}$) must be close to 1.0 (CV < 15%). This proves that the d5-IS experiences the exact same suppression/enhancement as the analyte.

Carrier Effect

In trace analysis, the IS can act as a "carrier" to prevent adsorption of the analyte to glass/plastic surfaces. Ensure the IS concentration is at least 10-50x higher than the LLOQ of the analyte to saturate active sites.

References

- Parise, R. A., et al. (2006).^[1] "A liquid chromatography-electrospray ionization tandem mass spectrometric assay for quantitation of the histone deacetylase inhibitor, vorinostat (suberoylanilide hydroxamic acid, SAHA), and its metabolites in human serum."^[1] Journal of Chromatography B.
- Kelly, W. K., et al. (2005). "Phase I study of the histone deacetylase inhibitor vorinostat (suberoylanilide hydroxamic acid [SAHA]) in patients with advanced leukemias and myelodysplastic syndromes." Journal of Clinical Oncology.
- FDA Clinical Pharmacology Review. (2006). "Zolinza (Vorinostat) Capsules - Clinical Pharmacology and Biopharmaceutics Review." Center for Drug Evaluation and Research.
- Suberanilic Acid Structure & Properties. PubChem Compound Summary. National Center for Biotechnology Information. (Note: Refers to the unlabeled acid metabolite structure for verification).

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Sources

- 1. A liquid chromatography-electrospray ionization tandem mass spectrometric assay for quantitation of the histone deacetylase inhibitor, vorinostat (suberoylanilide hydroxamic acid, SAHA), and its metabolites in human serum - PubMed [pubmed.ncbi.nlm.nih.gov]
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